Technical Profile: 4-Chloro-3-cyclopropylpyridine Hydrochloride

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Compound of Interest

Compound Name:	*4-Chloro-3-cyclopropylpyridine*
CAS No.:	*1346544-23-7*
Cat. No.:	*B567549*

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Content Type: Technical Monograph & Handling Guide Subject: **4-Chloro-3-cyclopropylpyridine** HCl (CAS: 1998216-32-2) Intended Audience: Medicinal Chemists, Process Development Scientists

Executive Summary

4-Chloro-3-cyclopropylpyridine hydrochloride is a specialized heterocyclic building block extensively utilized in modern drug discovery, particularly in the synthesis of kinase inhibitors and G-protein coupled receptor (GPCR) modulators (e.g., CB2 agonists).

Its value lies in its bifunctional reactivity:

- The C4-Chlorine: Acts as a highly reactive electrophile for Nucleophilic Aromatic Substitution (

) or Palladium-catalyzed Buchwald-Hartwig aminations, allowing for rapid scaffold decoration.

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- The C3-Cyclopropyl Group: Provides a metabolically stable, lipophilic motif that restricts conformational freedom and often improves potency by filling hydrophobic pockets in enzyme active sites.

This guide details the physicochemical properties, validated synthetic routes, and handling protocols required for the effective utilization of this compound in pharmaceutical research.

Physicochemical Properties

The hydrochloride salt improves the shelf-stability and water solubility of the free base, facilitating easier handling in aqueous workups and biological assays.

Property	Specification
Chemical Name	4-Chloro-3-cyclopropylpyridine hydrochloride
CAS Number (Salt)	1998216-32-2
CAS Number (Free Base)	1346544-23-7
Molecular Formula	(Salt:)
Molecular Weight	190.07 g/mol (Salt); 153.61 g/mol (Free Base)
Appearance	White to off-white crystalline solid
Solubility	Soluble in Water, DMSO, Methanol; Sparingly soluble in DCM
Melting Point	>200°C (Decomposes)
Hygroscopicity	Moderate (Store under desiccant)

Synthetic Route & Manufacturing

The synthesis of **4-Chloro-3-cyclopropylpyridine** requires high regioselectivity to ensure the cyclopropyl group is installed at C3 without displacing the chlorine at C4. The industry-standard approach utilizes a chemoselective Suzuki-Miyaura coupling.

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Core Synthesis Logic

The starting material, 3-bromo-4-chloropyridine, possesses two halogen handles. The C3-Bromine is significantly more reactive towards oxidative addition by Palladium(0) than the C4-Chlorine, allowing for the selective installation of the cyclopropyl ring.

Validated Protocol

- Reagents: 3-Bromo-4-chloropyridine (1.0 eq), Cyclopropylboronic acid (1.2 eq),

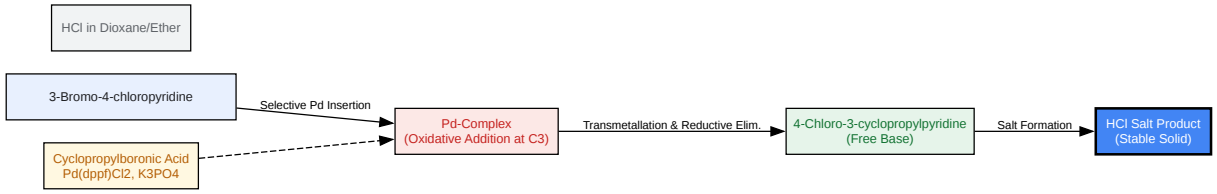
  (0.05 eq),

  (3.0 eq).
- Solvent: 1,4-Dioxane / Water (4:1 ratio).
- Conditions: Degas solvents; heat to 85-90°C for 4-6 hours under

  .
- Salt Formation: The isolated free base is dissolved in

  and treated with 4N HCl in Dioxane to precipitate the salt.

Synthesis Workflow Diagram



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Caption: Chemoselective synthesis exploiting the reactivity difference between C3-Br and C4-Cl.

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Analytical Characterization

To ensure the integrity of the salt for biological screening, the following analytical signatures must be verified.

1H NMR (400 MHz, DMSO-d6)

- Pyridine Ring:
  - 8.45 (d, J=5.2 Hz, 1H, H-2): Deshielded by ring nitrogen.
  - 8.30 (s, 1H, H-6): Singlet due to C3 substitution.
  - 7.60 (d, J=5.2 Hz, 1H, H-5): Doublet adjacent to Chlorine.
- Cyclopropyl Ring:
  - 2.10 (m, 1H, CH): Methine proton.
  - 1.05 - 0.95 (m, 2H,

    ): Methylene protons.
  - 0.75 - 0.65 (m, 2H,

    ): Methylene protons.
- Salt Proton: Broad singlet >10 ppm (exchangeable with

).

Purity Specification

- HPLC: >97% (Area under curve @ 254 nm).
- Chloride Content: Titration should match theoretical ~18.6% w/w for mono-HCl salt.

Applications in Drug Discovery

This compound is a "privileged scaffold" intermediate. The C4-Chlorine is a leaving group that can be displaced by amines, phenols, or thiols to generate diverse libraries of bioactive

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compounds.

Reaction: Nucleophilic Aromatic Substitution ( )

The electron-deficient nature of the pyridine ring (enhanced by protonation of the nitrogen in the salt form) activates the C4-position for attack by nucleophiles.

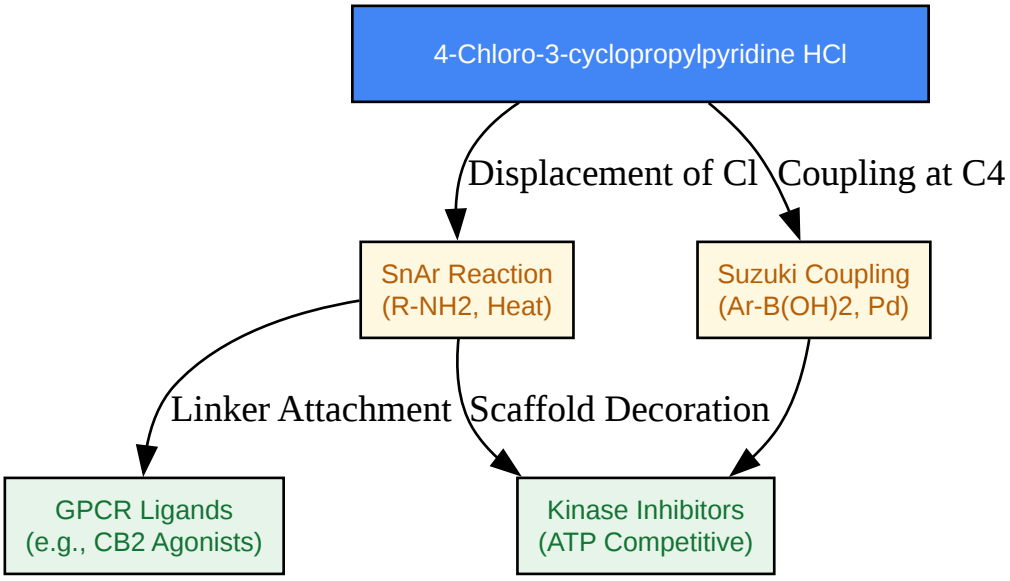
Standard Protocol for Derivatization:

- Mix: **4-Chloro-3-cyclopropylpyridine** HCl (1 eq) + Amine (

  , 1.2 eq).
- Base: DIPEA or

  (3.0 eq) to neutralize HCl and drive reaction.
- Solvent: NMP, DMF, or n-Butanol.
- Heat: 80-120°C (Microwave irradiation accelerates this to <30 mins).

Utility Pathway Diagram



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Caption: Divergent synthesis pathways utilizing the C4-reactive handle.

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Handling & Safety (SDS Summary)

Signal Word:WARNING

- Hazard Statements:
  - H302: Harmful if swallowed.[1]
  - H315: Causes skin irritation.[1][2]
  - H319: Causes serious eye irritation.[1]
  - H335: May cause respiratory irritation.[1][2]
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Hygroscopic—keep tightly sealed.
- Disposal: Incinerate in a chemical incinerator equipped with an afterburner and scrubber.

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